

(24Rac)-Campesterol-d7 chemical properties

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Compound of Interest

Compound Name: (24Rac)-Campesterol-d7

Cat. No.: B15569773

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An In-depth Technical Guide to (24Rac)-Campesterol-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, analytical applications, and relevant biological context of **(24Rac)-Campesterol-d7**. This deuterated form of campesterol is a critical tool in metabolic research and analytical chemistry, primarily serving as an internal standard for the precise quantification of campesterol and other phytosterols in various biological matrices.

Core Chemical and Physical Properties

(24Rac)-Campesterol-d7 is a synthetic, stable isotope-labeled version of campesterol, a common plant sterol. The deuterium labels provide a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analyses.^[1] Its physical and chemical properties are summarized below.

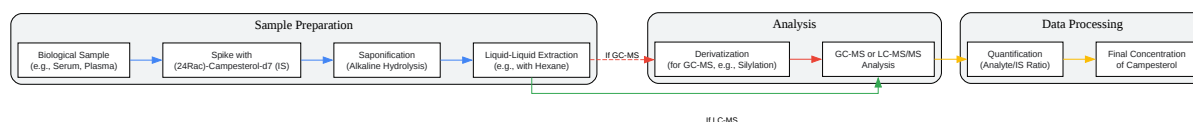
Property	Value	Reference
Molecular Formula	C ₂₈ H ₄₁ D ₇ O	[2]
Molecular Weight	407.7 g/mol	[2]
Exact Mass	407.414453372 Da	[2]
CAS Number	2483832-11-5	[1]
Appearance	White to off-white solid	[3]
Purity	Typically >95-99%	[3][4]
Isotopic Enrichment	≥98%	[1]
Solubility	Soluble in Chloroform, Methanol	[3]
Storage Temperature	+4°C	[3]
Synonyms	5-Cholesten-24(RS)-methyl- 3β-ol-25,26,26,26,27,27,27- d ₇ , (24Rac)-5-Ergosten-3β-ol- d ₇	[1][2]

Analytical Applications and Experimental Protocols

The primary utility of **(24Rac)-Campesterol-d₇** is as an internal standard in quantitative analytical methods, which corrects for analyte loss during sample preparation and variations in instrument response.[1][5] It is extensively used in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) for the analysis of phytosterols in matrices like serum, plasma, and food products.

General Workflow for Phytosterol Quantification

The quantification of campesterol using its deuterated analog involves several key steps from sample preparation to data analysis. This workflow ensures accuracy and reproducibility in complex biological samples.



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General workflow for quantifying campesterol using **(24Rac)-Campesterol-d7**.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a robust technique for sterol analysis but typically requires derivatization to increase the volatility of the analytes.

- Sample Preparation and Extraction:
 - To a 100 µL plasma sample, add a known amount of **(24Rac)-Campesterol-d7** dissolved in a suitable solvent.
 - Perform alkaline hydrolysis (saponification) by adding ethanolic potassium hydroxide (KOH) and heating to hydrolyze sterol esters.
 - After cooling, extract the free sterols using an organic solvent such as hexane or toluene.
 - Evaporate the organic layer to dryness under a stream of nitrogen.
- Derivatization:
 - Re-dissolve the dried extract in a derivatizing agent (e.g., a mixture of pyridine and N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA) to convert the hydroxyl groups of the sterols into trimethylsilyl (TMS) ethers.
 - Heat the mixture to ensure complete derivatization.

- GC-MS Analysis:
 - Column: Use a non-polar capillary column, such as one with a 5% phenyl methylpolysiloxane stationary phase (e.g., HP-5MS).
 - Injector: Operate in splitless mode at a high temperature (e.g., 280°C).
 - Oven Program: A typical temperature program starts at a lower temperature (e.g., 180°C), ramps up to a high temperature (e.g., 300°C), and holds to ensure elution of all sterols.
 - Mass Spectrometer: Operate in Electron Ionization (EI) mode. For quantification, use Selected Ion Monitoring (SIM) to monitor characteristic ions for both campesterol-TMS ether and **(24Rac)-Campesterol-d7**-TMS ether.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

LC-MS/MS offers the advantage of analyzing sterols without the need for derivatization, simplifying sample preparation.

- Sample Preparation and Extraction:
 - The initial saponification and extraction steps are similar to the GC-MS protocol. A known amount of **(24Rac)-Campesterol-d7** is added to the sample prior to extraction.
- LC Separation:
 - Column: A C18 or C8 reversed-phase column is commonly used.
 - Mobile Phase: A gradient elution with a mixture of organic solvents (e.g., methanol, acetonitrile) and water is typically employed.
 - Flow Rate: A standard analytical flow rate (e.g., 0.3-0.5 mL/min) is used.
- MS/MS Detection:
 - Ionization: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) in positive mode are commonly used. APCI often provides better sensitivity for

sterols.

- Acquisition Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions are monitored for both campesterol and the **(24Rac)-Campesterol-d7** internal standard. For campesterol, this often involves the transition from the dehydrated parent ion.

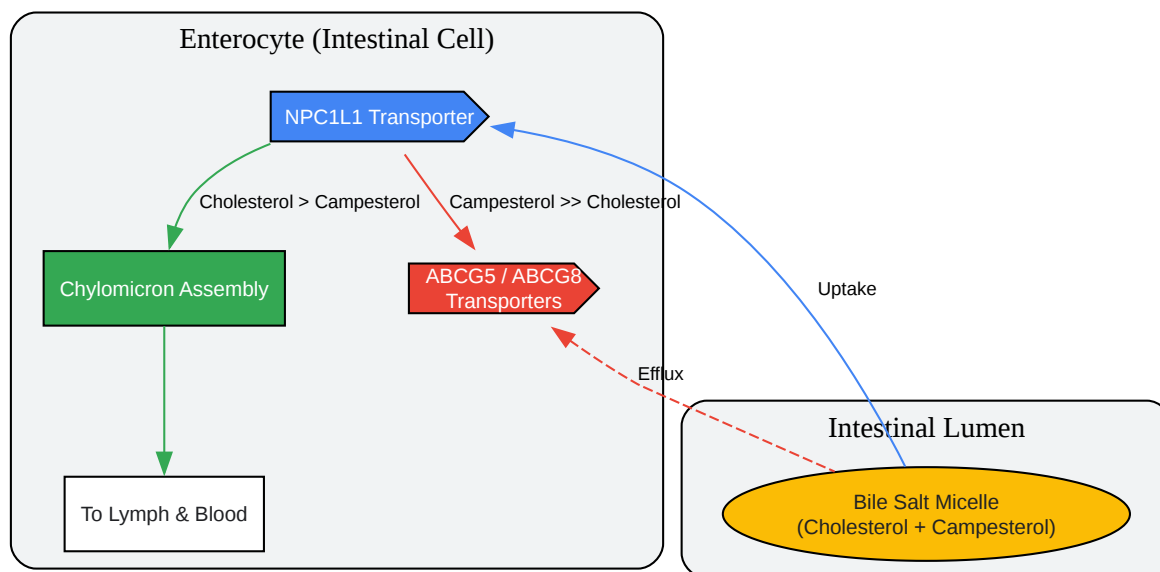
Biological Role of Campesterol (Non-Deuterated)

While **(24Rac)-Campesterol-d7** serves as an analytical standard, its non-deuterated counterpart, campesterol, is a biologically active phytosterol with significant effects on human and plant physiology.

Cholesterol Absorption Pathway

In humans, campesterol competitively inhibits the absorption of dietary and biliary cholesterol in the intestine.^[6] This mechanism is a key reason for the cholesterol-lowering effects of phytosterols.^{[7][8]}

- **Micellar Solubilization:** In the intestinal lumen, both cholesterol and campesterol are incorporated into bile salt micelles, which transport them to the surface of the enterocytes (intestinal cells).^[7]
- **Cellular Uptake:** The sterols are then transported into the enterocyte, primarily via the Niemann-Pick C1-Like 1 (NPC1L1) protein transporter.^[7] Because they share this transporter, campesterol competes with cholesterol for uptake.
- **Intracellular Efflux:** Once inside the enterocyte, most of the absorbed phytosterols, including campesterol, are actively pumped back into the intestinal lumen by the ATP-binding cassette transporters ABCG5 and ABCG8.^[9] This efflux mechanism is less efficient for cholesterol, leading to a net lower absorption of phytosterols (~5%) compared to cholesterol (~50%).^[7]
- **Chylomicron Formation:** The cholesterol that is retained in the enterocyte is packaged into chylomicrons and released into the lymphatic system and eventually the bloodstream.



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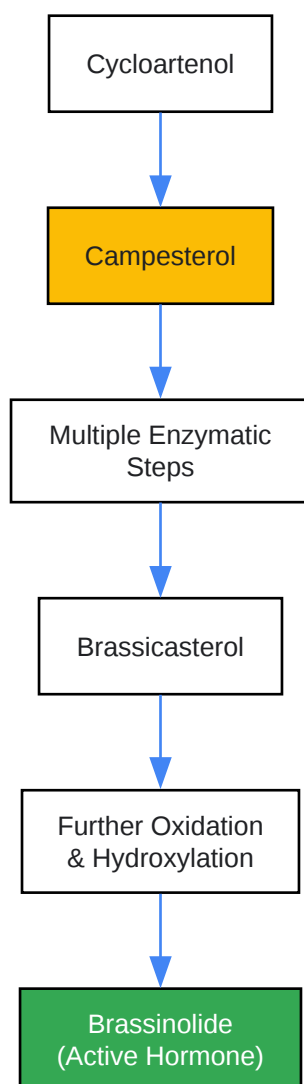
Mechanism of competitive cholesterol absorption inhibition by campesterol.

Anti-Inflammatory and Other Activities

Campesterol has demonstrated anti-inflammatory properties and is being investigated for its therapeutic potential.[10][11][12] Studies have shown it can modulate the expression of pro-inflammatory mediators.[10] Furthermore, in plants, campesterol is a crucial precursor in the biosynthesis of brassinosteroids, a class of steroid hormones that regulate plant growth and development.[13][14]

Biosynthesis of Brassinosteroids

In plants, campesterol is a key intermediate in the synthesis of brassinolide, the most active brassinosteroid. This pathway highlights the fundamental role of specific sterols in plant biology.



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Simplified biosynthesis pathway of brassinosteroids from campesterol.

Conclusion

(24Rac)-Campesterol-d7 is an indispensable tool for researchers in nutrition, clinical chemistry, and drug metabolism. Its chemical and physical properties are well-defined, making it a reliable internal standard for the accurate quantification of campesterol. While the deuterated form is analytically focused, understanding the biological roles of campesterol itself—from its impact on cholesterol absorption to its anti-inflammatory potential and role in plant biology—provides a complete context for its importance in scientific research.

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